

# propylcyclopentane catalytic activity benchmarking

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## Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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## Catalytic Performance Data

The table below summarizes quantitative data on **propylcyclopentane** conversion from available research:

Catalyst System	Reaction Conditions	Key Performance Findings	Source
<b>Pt-KL zeolite</b>	482°C, ~14 bar pressure, co-fed with n-octane [1]	Major pathway: <b>Hydrogenolysis</b> to isooctanes. Minor pathway: Ring expansion to aromatics. [1]   [1]	Not specified (fundamental study)
Catalytic cyclization	<b>n-Octane cyclization</b> produces <b>propylcyclopentane</b> and trans-1-ethyl-2-methylcyclopentane in almost equal amounts. [2]   [2]		

## Detailed Experimental Context

The data comes from specific experimental setups that are crucial for interpretation:

- **Catalytic Aromatization Study (1992)**: This research used a **Carbon-14 tracer** with **n-propylcyclopentane** labeled in the ring. The primary goal was to understand reaction pathways during n-octane aromatization. The key finding was that on a **Pt-KL zeolite catalyst**, the labeled **n-propylcyclopentane** predominantly underwent **hydrogenolysis** (ring breaking) to form **isooctanes**,

rather than the desired ring expansion to aromatics. The study also concluded that the Pt in the L-zeolite catalyst showed similar selectivities to Pt on other non-acidic supports [1].

- **Fundamental Cyclization Study (1959):** This early work investigated the reverse reaction, showing that **n-octane can undergo catalytic cyclization** to form cyclopentane homologs, including **propylcyclopentane** [2].

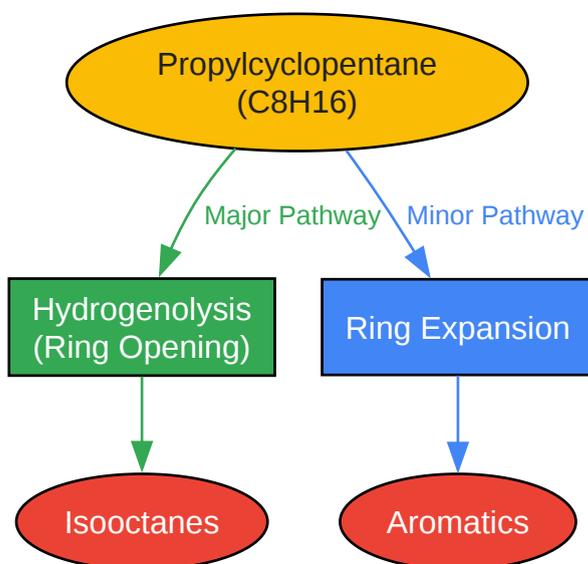
## Research Gaps and Future Directions

To build a comprehensive benchmarking guide, the following areas require further investigation:

- **Direct comparison with other catalysts** (e.g., Ir-based) known for ring-opening reactions [3].
- **Performance metrics** like conversion rates, selectivity, and catalyst stability under identical conditions.
- **Exploration of different catalytic supports** and their impact on **propylcyclopentane** conversion pathways.

## Reaction Pathway Diagram

The diagram below visualizes the competing reaction pathways for **propylcyclopentane** based on the research data.



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## References

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